

Spectroscopic Profile of 4-Bromo-5-chloro-2-methylaniline: A Technical Guide

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Compound of Interest

Compound Name: 4-Bromo-5-chloro-2-methylaniline

Cat. No.: B1277025

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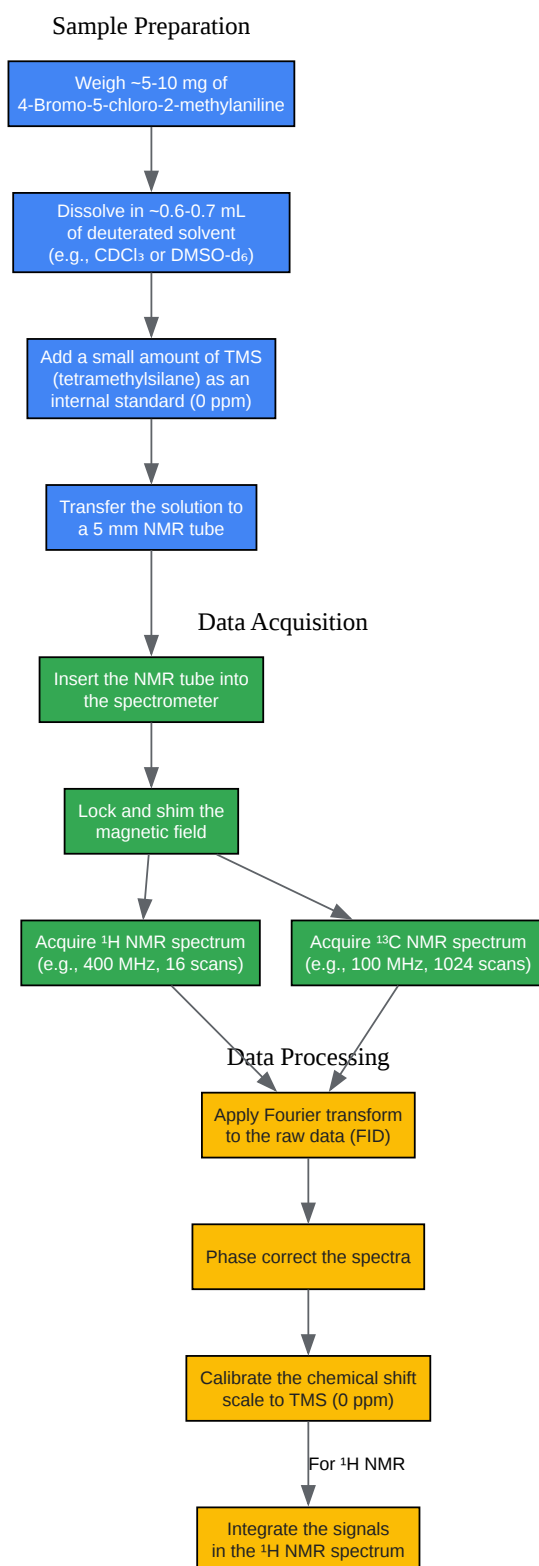
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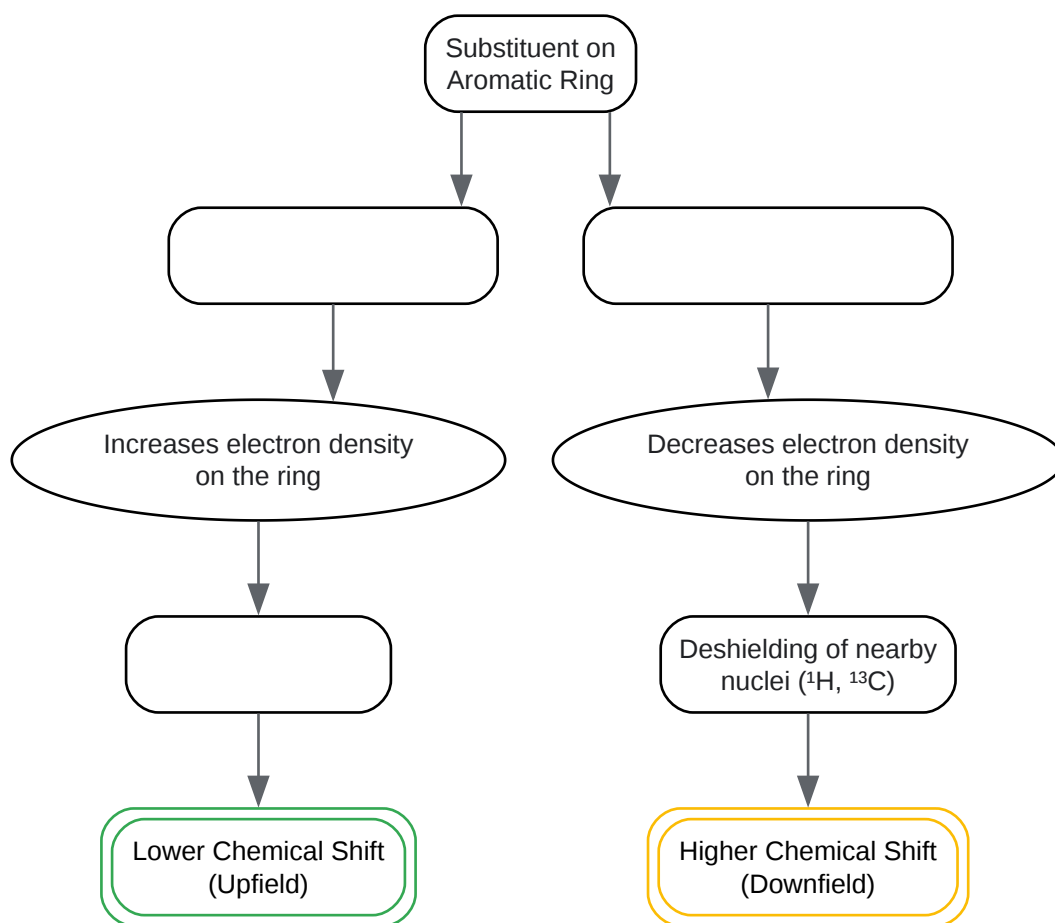
This technical guide provides a comprehensive overview of the predicted ^1H NMR and ^{13}C NMR spectral data for **4-Bromo-5-chloro-2-methylaniline**, a key intermediate in various chemical syntheses. This document is intended for researchers, scientists, and professionals in the fields of organic chemistry, medicinal chemistry, and drug development, offering a detailed analysis based on established spectroscopic principles and data from analogous compounds.

Chemical Structure and Overview

4-Bromo-5-chloro-2-methylaniline, with the molecular formula $\text{C}_7\text{H}_7\text{BrClN}$, is a substituted aromatic amine.^[1] Its structure, featuring a methyl group, an amino group, and two different halogen atoms on the benzene ring, leads to a distinct and predictable pattern in its NMR spectra. Understanding this spectral signature is crucial for reaction monitoring, quality control, and structural elucidation.

Structure:





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References

- 1. 4-Bromo-5-chloro-2-methylaniline | C₇H₇BrClN | CID 7172026 - PubChem [pubchem.ncbi.nlm.nih.gov]
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